

Phthalaldehyde vs. Fluorescamine: A Comparative Guide to Primary Amine Detection Sensitivity

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Compound of Interest

Compound Name: *Phthalaldehyde*

Cat. No.: *B127526*

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For researchers, scientists, and drug development professionals, the accurate and sensitive detection of primary amines is a critical aspect of various analytical workflows, from protein quantification to amino acid analysis. Two of the most widely used derivatizing agents for this purpose are **phthalaldehyde** (OPA) and fluorescamine. This guide provides an objective comparison of their performance, supported by experimental data, to aid in the selection of the optimal reagent for your specific application.

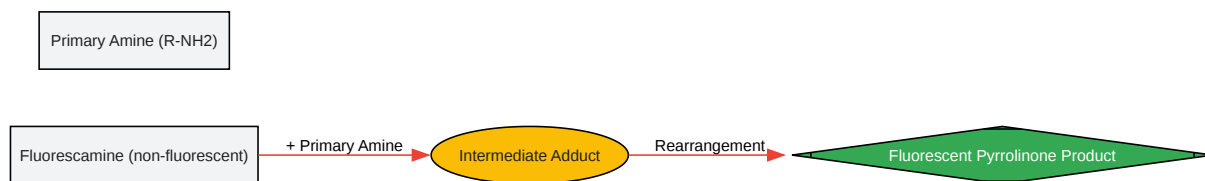
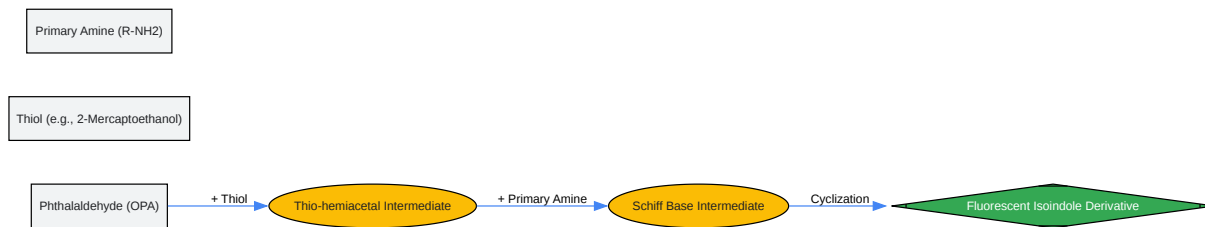
At a Glance: Key Performance Indicators

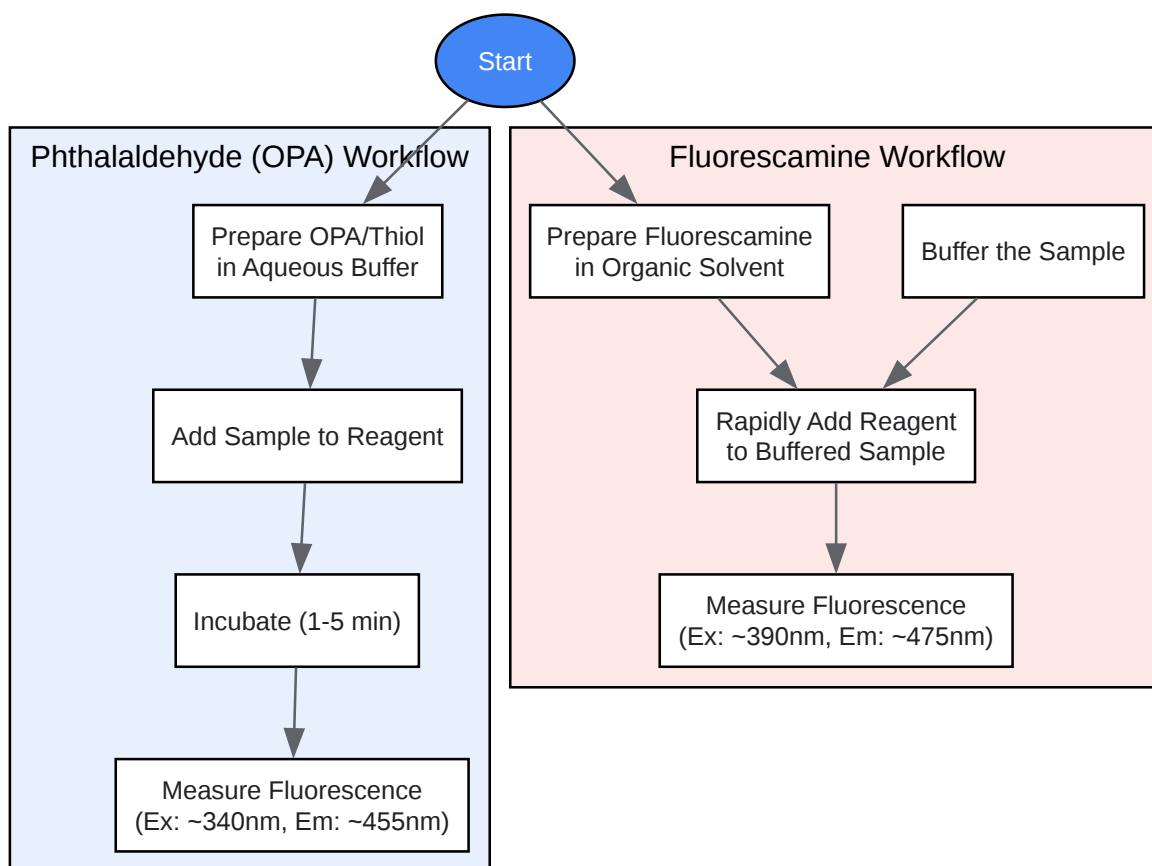
| Feature | Phthalaldehyde (OPA) | Fluorescamine |
|--------------------------|---|--|
| Sensitivity | High (picomole range) | High (picomole range) |
| Relative Sensitivity | 5 to 10 times more sensitive than fluorescamine[1][2] | - |
| Limit of Detection (LOD) | Picomole quantities[1][2] | Down to 10 ng of protein[3] |
| Linearity Range (BSA) | 1.5 - 12 pmol | 8 - 500 µg/mL |
| Excitation Wavelength | 330-390 nm (max. 340 nm) | ~390 nm |
| Emission Wavelength | 436-475 nm (max. 455 nm) | ~475 nm |
| Reaction pH | Alkaline (typically pH 9-11.5) | Alkaline (typically pH 8-9) |
| Reaction Time | Rapid (seconds to minutes) | Almost instantaneous |
| Reagent Stability | Aqueous solution is stable for several days at room temperature | Stable for about one week in acetone at room temperature |
| Aqueous Stability | Soluble and stable in aqueous buffers | Rapidly hydrolyzes in water |
| Cost | Considerably less expensive than fluorescamine | More expensive than OPA |

Reaction Mechanisms: A Tale of Two Fluorophores

The derivatization of primary amines by both OPA and fluorescamine results in the formation of highly fluorescent products, a transformation that is key to their detection sensitivity. However, the underlying chemical reactions differ significantly.

Phthalaldehyde (OPA), in the presence of a thiol such as 2-mercaptoethanol, reacts with a primary amine to form a fluorescent isoindole derivative. This reaction is highly specific for primary amines.





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